

# In-Depth Technical Guide: Nisamycin Production from Streptomyces sp. K106

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Nisamycin**

Cat. No.: **B119433**

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This technical guide provides a comprehensive overview of the **Nisamycin**-producing organism, *Streptomyces* sp. K106, detailing the characteristics of the organism, the production and purification of **Nisamycin**, and its biological activities. This document synthesizes available research to offer detailed experimental protocols and quantitative data to support further research and development.

## Introduction to *Streptomyces* sp. K106 and Nisamycin

*Streptomyces* sp. K106 is a bacterial strain identified as a producer of **Nisamycin**, a novel antibiotic belonging to the manumycin group.<sup>[1]</sup> **Nisamycin** exhibits a range of biological activities, including efficacy against Gram-positive bacteria and fungi, as well as cytotoxic effects, making it a compound of interest for therapeutic development.<sup>[1]</sup> The manumycin family of antibiotics is characterized by a central mC<sub>7</sub>N unit, which serves as a starter for a polyketide chain.

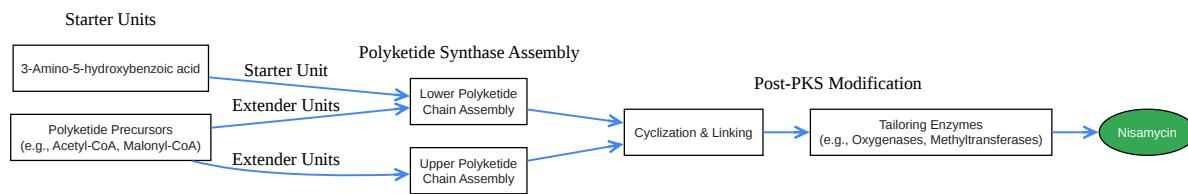
## Taxonomy and Characteristics of *Streptomyces* sp. K106

*Streptomyces* sp. K106 was classified within the genus *Streptomyces* based on its taxonomic features.<sup>[1]</sup> Like other members of this genus, it is a Gram-positive, filamentous bacterium

known for its ability to produce a wide array of secondary metabolites with diverse biological activities.

## Biosynthesis of Nisamycin

**Nisamycin**, as a member of the manumycin group of antibiotics, is synthesized through a polyketide pathway. The biosynthesis of the characteristic central  $mC_7N$  unit is a key feature of this pathway. The proposed biosynthetic pathway for manumycin-type antibiotics involves the assembly of two polyketide chains that are linked to a central core.



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Caption: Proposed biosynthetic pathway of **Nisamycin**.

## Experimental Protocols

### Cultivation of *Streptomyces* sp. K106

A two-stage fermentation process is typically employed for the production of **Nisamycin**.

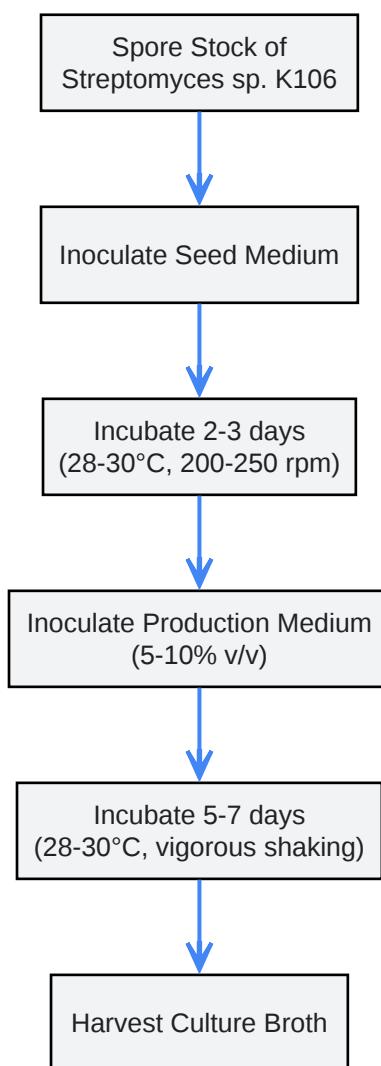
Seed Culture:

- Prepare a suitable seed medium (see Table 1 for a representative composition).
- Inoculate the seed medium with a spore suspension or a vegetative mycelial fragment of *Streptomyces* sp. K106.

- Incubate the culture at 28-30°C for 2-3 days with shaking at 200-250 rpm.

#### Production Culture:

- Prepare the production medium (see Table 1).
- Inoculate the production medium with 5-10% (v/v) of the seed culture.
- Incubate the production culture at 28-30°C for 5-7 days with vigorous shaking.



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Caption: Workflow for the cultivation of *Streptomyces* sp. K106.

## Extraction and Purification of Nisamycin

The following protocol outlines the steps for the isolation and purification of **Nisamycin** from the culture broth.[\[1\]](#)

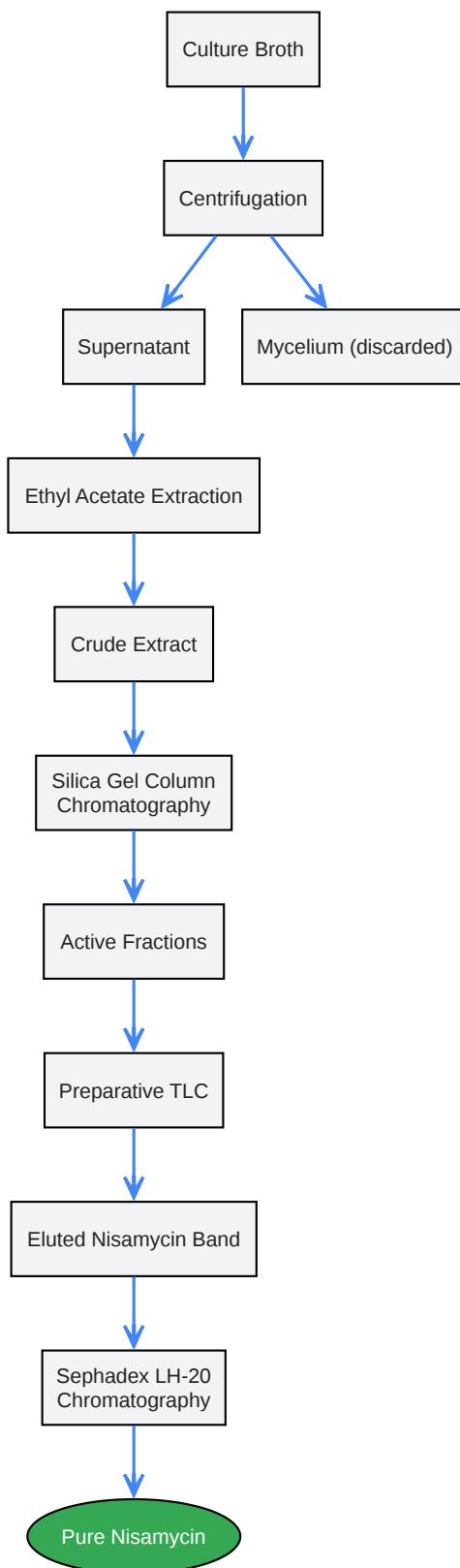
### Extraction:

- Centrifuge the culture broth to separate the mycelium from the supernatant.
- Extract the supernatant twice with an equal volume of ethyl acetate.
- Combine the organic layers and concentrate under reduced pressure to yield a crude extract.

### Chromatographic Purification:

- Silica Gel Column Chromatography:
  - Dissolve the crude extract in a minimal amount of a suitable solvent (e.g., chloroform-methanol mixture).
  - Load the dissolved extract onto a silica gel column.
  - Elute the column with a gradient of chloroform and methanol.
  - Collect fractions and monitor by thin-layer chromatography (TLC).
- Preparative Thin-Layer Chromatography (TLC):
  - Pool the active fractions from the column chromatography and concentrate.
  - Apply the concentrated sample to a preparative TLC plate.
  - Develop the plate with a suitable solvent system.
  - Scrape the band corresponding to **Nisamycin** and elute with a solvent.
- Sephadex LH-20 Column Chromatography:

- Further purify the eluted **Nisamycin** using a Sephadex LH-20 column with methanol as the eluent.
- Collect the purified fractions and concentrate to obtain pure **Nisamycin**.



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Caption: Workflow for the extraction and purification of **Nisamycin**.

# Quantitative Data

## Fermentation Parameters

The optimal conditions for the production of **Nisamycin** have been determined through experimental studies. While the exact yield of **Nisamycin** from *Streptomyces* sp. K106 fermentation is not explicitly stated in the primary literature, the following table provides a representative medium composition for *Streptomyces* cultivation.

Table 1: Representative Fermentation Medium Composition

Component	Concentration (g/L)	Role
Glucose	20.0	Carbon Source
Soluble Starch	10.0	Carbon Source
Yeast Extract	5.0	Nitrogen and Growth Factor Source
Peptone	5.0	Nitrogen Source
K <sub>2</sub> HPO <sub>4</sub>	1.0	Phosphate Source & pH Buffer
MgSO <sub>4</sub> ·7H <sub>2</sub> O	0.5	Source of Magnesium Ions
CaCO <sub>3</sub>	2.0	pH Buffer
Trace Elements Solution	1.0 mL	Provides essential micronutrients
pH	7.0-7.2	Optimal pH for growth and production

## Biological Activity of Nisamycin

**Nisamycin** has demonstrated inhibitory activity against a variety of microorganisms. The minimum inhibitory concentrations (MICs) are summarized in Table 2.

Table 2: Minimum Inhibitory Concentration (MIC) of **Nisamycin**

Test Organism	MIC (µg/mL)
Bacillus subtilis	3.13
Staphylococcus aureus	6.25
Micrococcus luteus	1.56
Candida albicans	12.5
Saccharomyces cerevisiae	25
Aspergillus niger	50
Escherichia coli	>100
Pseudomonas aeruginosa	>100

Data extracted from Hayashi et al., 1994.[[1](#)]

## Conclusion

Streptomyces sp. K106 is a valuable source of the manumycin group antibiotic, **Nisamycin**. The information provided in this technical guide offers a foundation for researchers to further investigate the production, optimization, and therapeutic potential of this compound. While detailed quantitative data on fermentation yield and purification efficiencies are limited in the public domain, the outlined protocols provide a robust starting point for laboratory-scale production and purification. Further studies are warranted to fully elucidate the biosynthetic pathway and to optimize fermentation conditions for enhanced production of **Nisamycin**.

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## References

- 1. Nisamycin, a new manumycin group antibiotic from Streptomyces sp. K106. I. Taxonomy, fermentation, isolation, physico-chemical and biological properties - PubMed

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